

Application Note: Quantification of Tinoridine in Rat Plasma via HPLC-MS

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Compound of Interest

Compound Name: *Tinoridine*

Cat. No.: *B109012*

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Abstract

This application note details a sensitive, selective, and rapid High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method for the quantification of **Tinoridine** in rat plasma. The protocol employs a straightforward protein precipitation technique for sample preparation and utilizes a C18 reversed-phase column for chromatographic separation. This method is well-suited for pharmacokinetic studies, providing reliable and reproducible results within a clinically relevant concentration range.

Introduction

Tinoridine is a non-steroidal anti-inflammatory drug (NSAID) with potent anti-inflammatory, analgesic, and antipyretic properties.[1][2][3] Accurate quantification of **Tinoridine** in biological matrices like plasma is crucial for evaluating its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME). This document provides a detailed protocol for a validated HPLC-MS method designed for such preclinical research.

Method Principle

The analytical method involves the extraction of **Tinoridine** and an internal standard (IS), Ketorolac, from rat plasma via protein precipitation with methanol.[4] The supernatant is then injected into an HPLC system. Chromatographic separation is achieved on a Zorbax extended C18 column using a gradient elution of acetonitrile and 0.1% formic acid in water.[4] Detection

and quantification are performed using a mass spectrometer with positive ion electrospray ionization (ESI) in selective ion monitoring (SIM) mode.^[4]

Detailed Experimental Protocol

Materials and Reagents

- **Tinoridine** Hydrochloride (Reference Standard)
- Ketorolac Tromethamine (Internal Standard)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Drug-free rat plasma

Instrumentation and Chromatographic Conditions

- HPLC System: Agilent 1200 series or equivalent
- Mass Spectrometer: Single Quadrupole or Triple Quadrupole Mass Spectrometer with ESI source
- Analytical Column: Zorbax extended C18 (50 mm × 2.1 mm, 1.8 µm)^[4]
- Data Acquisition Software: ChemStation, MassHunter, or equivalent

The detailed chromatographic conditions are summarized in the table below.

Table 1: HPLC-MS Instrument Parameters

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.5 mL/min[4]
Gradient Elution	A time-based gradient program should be optimized to ensure separation from plasma components.
Injection Volume	5 - 10 µL
Column Temperature	30°C
Ionization Mode	Positive Ion Electrospray (ESI+)
Detection Mode	Selective Ion Monitoring (SIM)
Monitored Ions	Tinoridine: [M+H] ⁺ at m/z 317; Ketorolac (IS): [M+H] ⁺ at m/z 256[4]
Run Time	Approximately 5-7 minutes

Preparation of Standard and QC Samples

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve **Tinoridine** and Ketorolac in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the **Tinoridine** primary stock solution with a 50:50 mixture of methanol and water to prepare working standards for calibration curve (CC) points.
- Internal Standard (IS) Working Solution (500 ng/mL): Dilute the Ketorolac primary stock solution with methanol.
- Calibration and QC Samples: Spike appropriate amounts of the working standard solutions into drug-free rat plasma to obtain final concentrations for the calibration curve (e.g., 2, 5, 10, 25, 50, 100, 200 ng/mL) and for Quality Control (QC) samples at low, medium, and high concentrations (e.g., 6, 80, 160 ng/mL).[4]

Sample Preparation Procedure (Protein Precipitation)

- Pipette 100 μL of plasma sample (blank, CC, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 20 μL of the IS working solution (500 ng/mL Ketorolac) and vortex briefly.
- Add 300 μL of ice-cold methanol to precipitate plasma proteins.[\[4\]](#)
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to an HPLC vial.
- Inject a defined volume (e.g., 5 μL) into the HPLC-MS system.

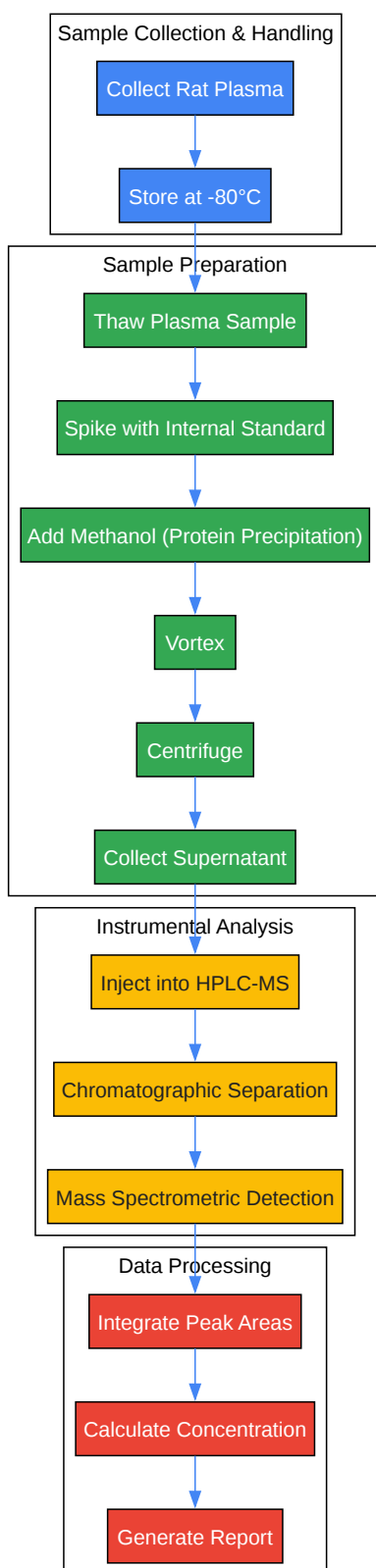
Method Validation and Data Presentation

A full validation should be performed according to regulatory guidelines (e.g., FDA or EMA). The following table summarizes typical acceptance criteria and representative data for this method.

Table 2: Summary of Method Validation Parameters

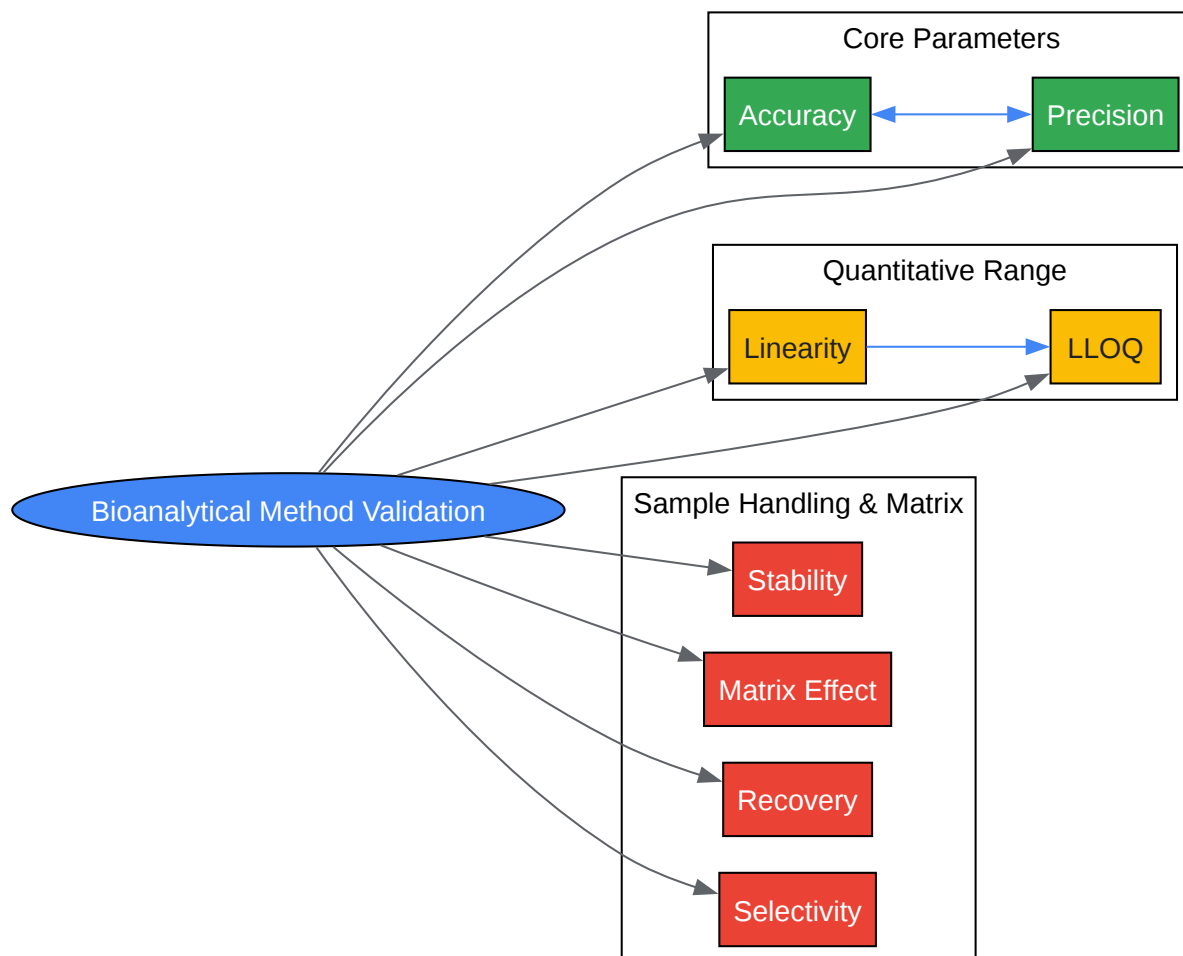
Parameter	Specification	Result
Linearity Range	2–200 ng/mL ^[4]	Correlation coefficient (r^2) > 0.99
Lower Limit of Quantitation (LLOQ)	2 ng/mL	Accuracy: 85-115%, Precision (CV): < 20%
Intra-day Precision (CV%)	≤ 15% (≤ 20% at LLOQ)	< 10%
Inter-day Precision (CV%)	≤ 15% (≤ 20% at LLOQ)	< 12%
Accuracy (%)	Within 85-115% of nominal value (80-120% at LLOQ)	92.5% - 108.3%
Recovery (%)	Consistent, precise, and reproducible	> 85% for both analyte and IS
Matrix Effect	Ion suppression/enhancement should be minimal	Within acceptable limits (85-115%)
Stability	Bench-top, Freeze-thaw, Long-term	Stable under tested conditions

Visualized Workflows and Relationships



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Caption: Experimental workflow for **Tinoridine** quantification in plasma.



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Caption: Logical relationships in bioanalytical method validation.

Conclusion

The HPLC-MS method described provides a robust and reliable tool for the quantification of **Tinoridine** in rat plasma. The simple protein precipitation sample preparation and rapid

chromatographic run time allow for high-throughput analysis, making this method highly suitable for supporting preclinical pharmacokinetic and toxicokinetic studies.

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